

PF-6274484 freeze-thaw cycle stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: PF-6274484

Cat. No.: S539291

Get Quote

PF-6274484: Basic Data & Handling

The table below summarizes key information for handling **PF-6274484**, which is crucial for designing stability studies. [1]

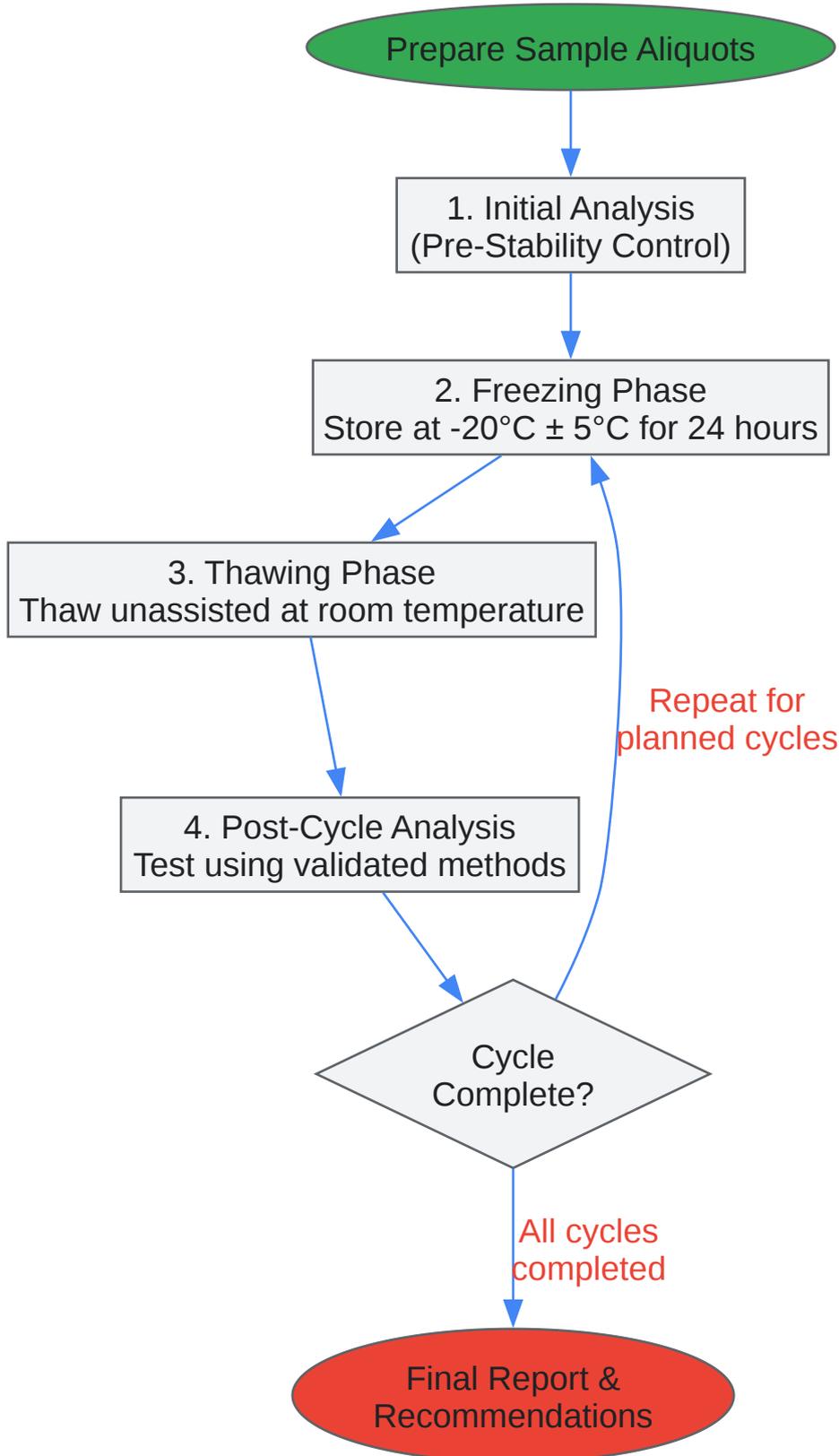
Property	Detail
Chemical Name	N-[4-(3-chloro-4-fluoroanilino)-7-methoxyquinazolin-6-yl]prop-2-enamide [1]
CAS Number	1035638-91-5 [1]
Molecular Weight	372.78 g/mol [1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1]
Storage (Solution)	-80°C for 6 months; -20°C for 1 month [1]
Solubility in DMSO	~25 mg/mL (~67 mM) [1]

How to Perform a Freeze-Thaw Stability Study

Since substance-specific data is unavailable, you can establish the stability profile for **PF-6274484** in your specific formulation by following a standardized protocol. The workflow below outlines the key stages of

this process.

Freeze-Thaw Stability Study Workflow



Click to download full resolution via product page

Here is a detailed methodology based on regulatory guidance and industry practice. [2]

Study Design and Preparation

- **Objective:** To evaluate the stability of **PF-6274484** in its formulation against repeated freezing and thawing stresses, simulating potential temperature variations during storage or shipment. [2]
- **Sample Preparation:** Prepare a sufficient number of aliquots of the drug solution/suspension in the final formulation composition. Using multiple aliquots prevents additional freeze-thaw cycles on the same sample. [3] [2]
- **Control Sample:** Keep a control sample at a stable, recommended storage condition (e.g., refrigerated or at room temperature) that does not undergo cycling for comparison.

Cycle Parameters & Testing

- **Freezing Temperature:** Typically, $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$ is used. [2] [4] For products intended for colder storage, -70°C may also be studied.
- **Cycle Duration:** A common approach is to freeze samples for **at least 24 hours**, followed by complete thawing at room temperature. [2]
- **Number of Cycles:** Studies often include **3 to 10 cycles** to provide a sufficient safety margin for real-world handling. [2] [4]
- **Testing Intervals:** Analyze the samples after the 1st, 3rd, 5th, and final planned cycles, comparing them against the control.

Analytical Methods & Evaluation Criteria

After each planned cycle, the product should be tested using stability-indicating methods. The table below outlines the key quality attributes to assess. [2]

Category	Specific Tests	Evaluation Criteria
Physical Stability	Appearance, Color, Clarity, Homogeneity	No precipitation, phase separation, or color change relative to control. [2]

Category	Specific Tests	Evaluation Criteria
Chemical Stability	Assay/Potency, Related Substances/Degradation Products	Meets pre-defined acceptance criteria for potency (e.g., 90-110%) with no significant new degradants. [2]
Functional Stability	pH, Dissolution (for solids)	No significant shifts in pH or dissolution profile. [2]

FAQs on Freeze-Thaw Stability

Q: Why is a freeze-thaw study critical for a compound like PF-6274484? A: The structural and functional integrity of small-molecule inhibitors can be compromised by physical processes like precipitation or chemical degradation upon freezing and thawing. Verifying stability ensures that the potency and consistency of your experimental results are not affected by pre-analytical handling. [2]

Q: My PF-6274484 solution precipitated after one freeze-thaw cycle. What can I do? A: This is a common challenge. Consider these formulation adjustments:

- **Change the solvent system:** Optimize the co-solvent ratios (e.g., DMSO, PEG, SBE- β -CD) to improve solubility at low temperatures. [1]
- **Use cryoprotectants:** Add agents like sucrose or sorbitol, which can protect the compound from the physical stresses of ice crystal formation. [4]
- **Optimize aliquot volume:** Smaller volumes may freeze and thaw more uniformly, reducing the chance of precipitation.

Q: How should I store my PF-6274484 stock solution for long-term use? A: Based on the supplier's information, stock solutions in DMSO are most stable at **-80°C for up to 6 months**. For short-term use, **-20°C for one month** is acceptable. Always aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles of the main stock. [1]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - PF | EGFR kinase inhibitor | CAS# 1035638-91-5 | InvivoChem 6274484 [invivochem.com]
2. What is Freeze thaw (Thermal cycling) study? [vicihealthsciences.com]
3. The effect of storage time and freeze - thaw on the cycles of... stability [pmc.ncbi.nlm.nih.gov]
4. Enhancing chemical and physical stability of pharmaceuticals using... [jbioleng.biomedcentral.com]

To cite this document: Smolecule. [PF-6274484 freeze-thaw cycle stability]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b539291#pf-6274484-freeze-thaw-cycle-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com